

2-Chloro-N-(3-methoxy-phenyl)-benzamide

proper disposal procedures

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Compound of Interest

Compound Name: 2-Chloro-N-(3-methoxy-phenyl)-benzamide

CAS No.: 65382-87-8

Cat. No.: B3428164

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Executive Summary & Chemical Triage

Immediate Action Required: **2-Chloro-N-(3-methoxy-phenyl)-benzamide** is a halogenated aromatic amide.^{[1][2]} Unlike standard organic waste, the chlorine substituent mandates disposal through high-temperature incineration with acid gas scrubbing.^{[1][2]} Under no circumstances should this compound be disposed of via sanitary sewer, trash, or non-halogenated solvent streams.^[1]

Chemical Profile:

- Class: Halogenated Benzamide Derivative^[1]
- Primary Hazard: Skin/Eye Irritant; Acute Toxicity (Oral); Aquatic Toxicity (Chronic).^{[1][2]}
- Thermal Decomposition: Releases Hydrogen Chloride (HCl), Nitrogen Oxides (NO_x), and Carbon Monoxide (CO).^[1]
- Waste Stream: Stream C (Halogenated Organic).^{[1][2]}

Operational Disposal Protocol

This protocol distinguishes between the compound in its pure solid state (e.g., expired shelf stock) and in solution (e.g., reaction mother liquor).^[1]

Scenario A: Solid Waste (Pure Substance)

Applicability: Expired inventory, spilled solids, or contaminated weighing paper.^[1]

- Containment: Place the solid material in a clear, sealable polyethylene bag (minimum 2 mil thickness).
- Secondary Containment: Place the sealed bag inside a wide-mouth high-density polyethylene (HDPE) jar or an amber glass packer if the compound is light-sensitive (common for methoxy-substituted aromatics).^{[1][2]}
- Labeling: Affix a hazardous waste label.
 - Constituents: "**2-Chloro-N-(3-methoxy-phenyl)-benzamide**" (Do not use abbreviations).^{[1][2][3]}
 - Hazard Checkbox: Toxic, Irritant.^{[1][2]}
- Segregation: Deposit into the Solid Hazardous Waste Drum.
 - Critical Note: Do not mix with oxidizer solids (e.g., permanganates) to prevent potential exothermic amide hydrolysis or oxidation.^{[1][2]}

Scenario B: Liquid Waste (Solutions)

Applicability: HPLC effluent, reaction mixtures, or dissolved stock.^[1]

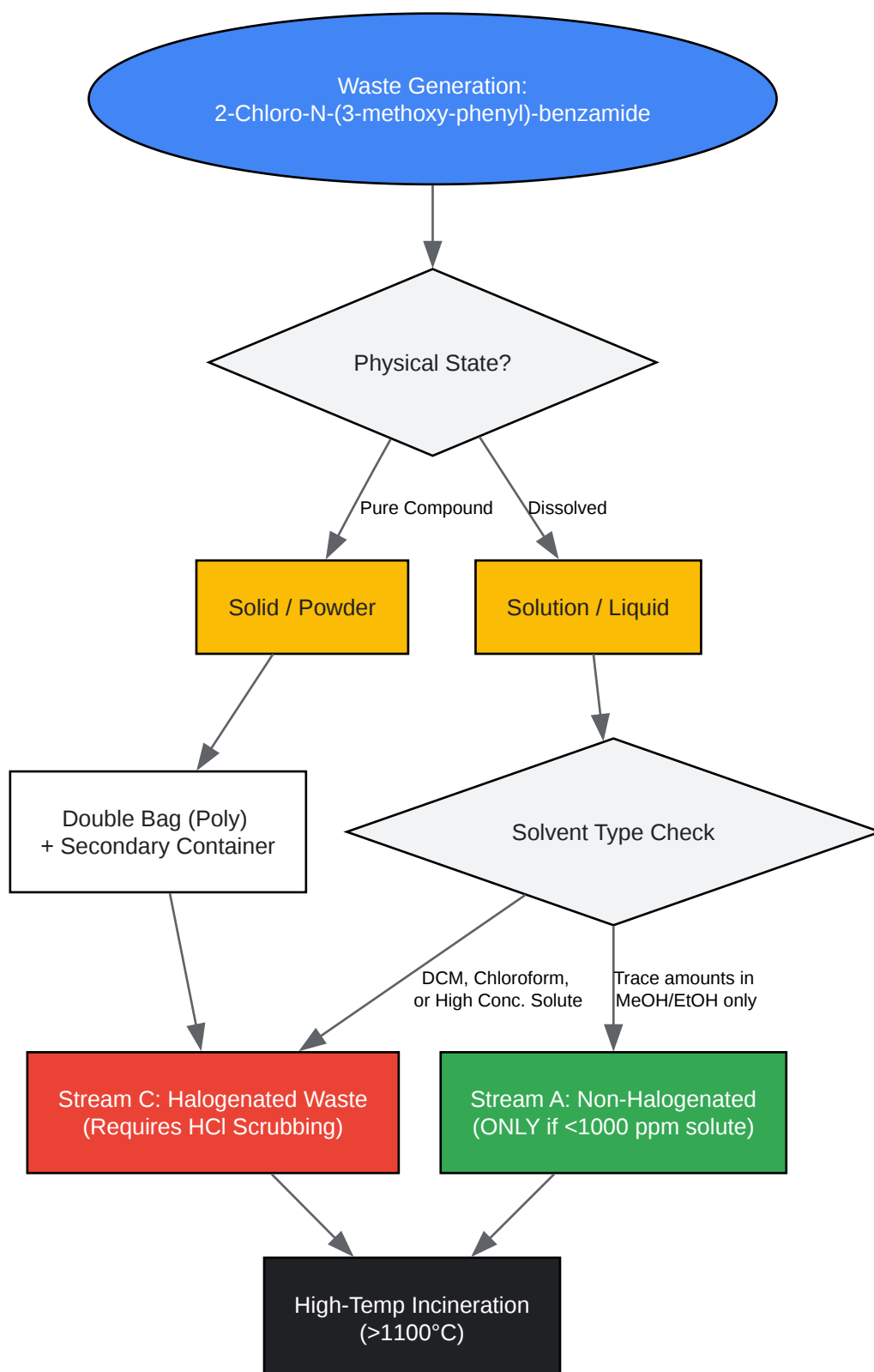
- Solvent Assessment: Determine the primary solvent.^{[1][2]}
- Stream Selection:
 - If dissolved in DMSO/Methanol/Acetonitrile: Dispose of in Halogenated Solvent Waste carboy.^{[1][2]} Even if the solvent itself is non-halogenated (like MeOH), the presence of the

chlorinated solute (>1000 ppm) technically classifies the mixture as requiring halogenated treatment protocols to protect incinerator integrity.[1]

- If dissolved in DCM/Chloroform: Dispose of in Halogenated Solvent Waste carboy.[1][2]
- pH Check: Ensure the solution is neutral (pH 6-8).
 - Why? Acidic conditions can catalyze the hydrolysis of the amide bond, releasing 3-methoxyaniline (toxic) and 2-chlorobenzoic acid.[1][2]

Decision Matrix & Workflow

The following diagram illustrates the logical flow for categorizing and processing this specific chemical waste.



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Figure 1: Waste stream segregation logic. Note that "Stream C" is the default for this chlorinated compound to ensure proper scrubber utilization at the incineration facility.

Scientific Rationale (The "Why")

To ensure compliance and safety, researchers must understand the chemical fate of this molecule during disposal.

Thermal Decomposition & Incineration

Unlike simple hydrocarbons that burn to CO₂ and H₂O, **2-Chloro-N-(3-methoxy-phenyl)-benzamide** presents a specific challenge due to its chlorine atom.^{[1][2]}

- HCl Generation: Upon combustion, the C-Cl bond cleaves.^{[1][2]} In the presence of hydrogen sources (fuel), this forms Hydrogen Chloride gas (HCl).^{[1][4]}
 - ^{[1][2]}
- Scrubber Requirement: If this waste is mislabeled as "Non-Halogenated," it may be sent to a fuel-blending kiln lacking adequate acid gas scrubbers.^{[1][2]} This can cause:
 - Corrosion of the incinerator flue.^{[1][2]}
 - Illegal emission of acid gas into the atmosphere.^[2]
- Dioxin Potential: Incomplete combustion of chlorinated aromatics at lower temperatures () can theoretically lead to the formation of Polychlorinated Dibenzodioxins (PCDDs).^{[1][2]} Therefore, this waste must be directed to facilities operating at with rapid quench cooling ^{[1].[2]}

Aquatic Toxicity

Halogenated benzamides are often resistant to biodegradation.^{[1][2]} The "3-methoxy" group increases lipophilicity compared to the parent benzamide, potentially increasing bioconcentration factors in aquatic organisms.^{[1][2]} Drain disposal is strictly prohibited under the Clean Water Act ^{[2].[1][2]}

Emergency Spill Procedures

Scenario: A 5g bottle of solid powder drops and shatters on the lab bench.

Step	Action	Rationale
1. Isolate	Mark the area.[1][2] Alert nearby personnel.	Prevent tracking of powder into clean zones.
2. PPE	Don Nitrile gloves (double gloved), lab coat, and N95 particulate respirator.[1]	Benzamide derivatives can be fine dusts; inhalation is a primary exposure route.[1][2]
3. Dry Clean	Cover spill with damp paper towels (to suppress dust) or use a HEPA vacuum.[1][2]	Avoid dry sweeping which aerosolizes the irritant.
4.[2] Wash	Wipe the surface with a soap/water solution, followed by an Ethanol wipe.	The compound has limited water solubility; ethanol ensures removal of lipophilic residues.[1][2]
5. Dispose	Place all glass shards and wipes into a wide-mouth jar.[1] [2] Label as "Debris contaminated with Halogenated Benzamide."	Sharp glass pierces bags; rigid containers are mandatory.[1][2]

References

- United States Environmental Protection Agency (EPA).Incineration of Halogenated Organic Compounds.[1][2] Hazardous Waste Combustion Guidance.[1][2] Available at: [\[Link\]](#)[1][2]
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